Technical Monograph: 2-Bromo-6-chlorophenylacetylene

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Compound of Interest

Compound Name:	*2-Bromo-6-chlorophenylacetylene*
CAS No.:	*1856321-53-3*
Cat. No.:	*B2449039*

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Executive Summary

2-Bromo-6-chlorophenylacetylene is a highly specialized halogenated aromatic building block characterized by a 1,2,3-trisubstitution pattern. Its structure features a terminal alkyne "sandwiched" between a bromine and a chlorine atom. This unique steric and electronic environment makes it a critical scaffold for atropisomeric ligands, mGluR5 antagonists (analogous to MPEP/MTEP), and molecular wires where rotation must be restricted.

This guide provides the definitive chemical identity, a validated synthesis protocol from commercially available precursors (as the alkyne itself is rarely in stock), and a reactivity profile for orthogonal cross-coupling.

Chemical Identity & Informatics

The "Topic" of this guide centers on the unique identifier for this structure. As this specific isomer is often custom-synthesized, the informatics below are derived from its canonical structure.

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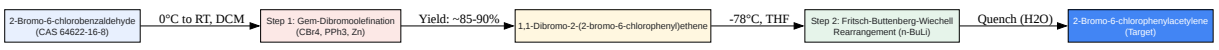
Property	Data
IUPAC Name	1-Bromo-3-chloro-2-ethynylbenzene
Common Name	2-Bromo-6-chlorophenylacetylene
Molecular Formula	C_8H_4BrCl
Molecular Weight	215.47 g/mol
SMILES	C#Cc1c(Cl)cccc1Br
InChI String	InChI=1S/C8H4BrCl/c1-2-6-7(9)4-3-5-8(6)10/h1,3-5H
InChI Key	UHOVQNZJGBKUMO-UHFFFAOYSA-N(Computed)
Precursor CAS	64622-16-8 (2-Bromo-6-chlorobenzaldehyde)

> *Note on Isomerism: Do not confuse this with 2-bromo-4-chlorophenylacetylene (CAS 1350535-10-2), which lacks the steric "sandwich" effect at the alkyne position.*

Synthesis & Manufacturing Protocol

Since **2-Bromo-6-chlorophenylacetylene** is not a standard catalog item, it must be synthesized. The most robust route is the Corey-Fuchs Reaction starting from 2-bromo-6-chlorobenzaldehyde. This method avoids the issues of direct Sonogashira coupling on sterically hindered 1,2,3-trihaloarenes.

Workflow Diagram



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Caption: Two-step Corey-Fuchs synthesis pathway converting the aldehyde to the terminal alkyne.

Detailed Protocol

Step 1: Formation of the Gem-Dibromoalkene

- Reagents: Carbon tetrabromide (CBr_4), Triphenylphosphine (PPh_3), Zinc dust (optional, to reduce PPh_3 load).
- Solvent: Dichloromethane (DCM).
- Procedure:
  - Dissolve CBr_4 (2.0 equiv) in dry DCM at 0°C.
  - Add PPh_3 (4.0 equiv) slowly. The solution will turn yellow/orange (formation of the ylide).
  - Add 2-bromo-6-chlorobenzaldehyde (1.0 equiv).
  - Stir at ambient temperature for 2–4 hours.
  - Workup: Quench with saturated aqueous NH_4Cl. Extract with DCM. The byproduct PPh_3O is difficult to remove; triturating the crude residue with pentane/hexane precipitates most PPh_3O.
  - Purification: Silica gel chromatography (100% Hexanes).

Step 2: Conversion to Alkyne (Lithiation)

- Reagents: n-Butyllithium (n-BuLi, 2.5M in hexanes).
- Solvent: Anhydrous THF.
- Mechanism: Lithium-halogen exchange on the gem-dibromide followed by

  -elimination and rearrangement.

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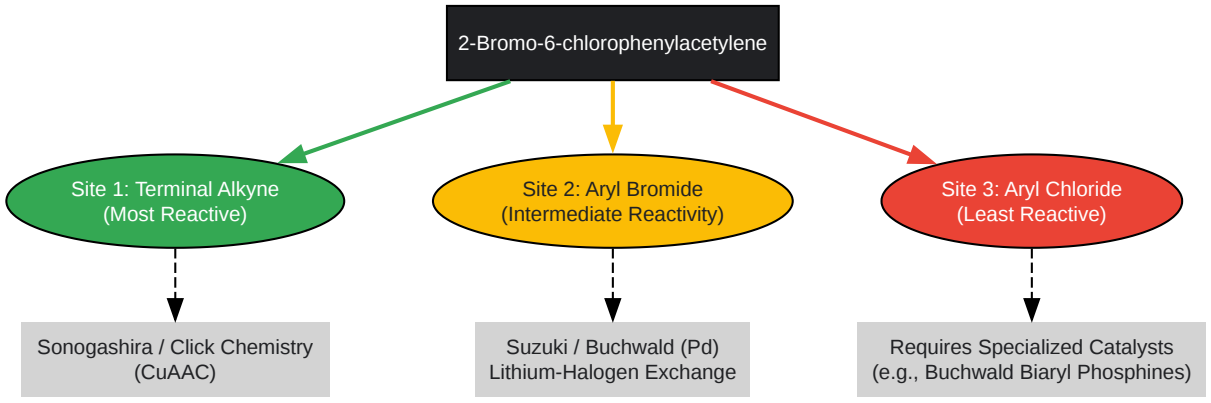
- Procedure:
  - Dissolve the gem-dibromo intermediate in THF under Argon/Nitrogen. Cool to -78°C.
  - Add n-BuLi (2.1 equiv) dropwise.
  - Critical Control Point: Stir at -78°C for 1 hour, then allow to warm to 0°C. The 2,6-halogens on the ring (Br/Cl) are susceptible to Lithium-Halogen exchange. However, the vinyl bromides react faster than the aryl halides at -78°C. Do not let the temperature rise above 0°C before quenching to preserve the aryl bromide.
  - Quench: Add saturated NH_4Cl solution (proton source for the acetylide).
  - Purification: Silica gel chromatography (Hexanes).

Reactivity Profile & Orthogonal Coupling

The value of this molecule lies in its three distinct reactive sites, allowing for sequential, orthogonal functionalization.

Selectivity Map



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Caption: Orthogonal reactivity hierarchy allowing sequential functionalization (Alkyne > Br > Cl).

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Strategic Causality

- Site 1 (Alkyne): The C(sp)-H bond is acidic (

). It can be deprotonated with Grignards or coupled via Sonogashira conditions at Room Temperature.

  - Constraint: The bulky 2,6-halogens create a "picket fence," hindering bulky catalysts. Use linear ligands or higher catalyst loading.

- Site 2 (Bromide): Reacts in Pd-catalyzed cross-couplings (Suzuki, Negishi) after the alkyne is protected or reacted. It undergoes Li-Hal exchange at -78°C.

- Site 3 (Chloride): Inert under standard $Pd(PPh_3)_4$ conditions. Requires electron-rich bulky phosphines (e.g., XPhos, RuPhos) or Nickel catalysis to activate, allowing it to survive the first two derivatization steps.

Applications in Drug Discovery

mGluR5 Antagonists

The 2-substituted-6-(phenylethynyl) pattern is a pharmacophore found in negative allosteric modulators (NAMs) of the metabotropic glutamate receptor 5 (mGluR5).

- Mechanism: The steric bulk at the 2,6-position forces the phenyl ring out of planarity with the alkyne, locking the conformation required for the allosteric pocket.

- Analogs: This molecule serves as a scaffold to synthesize analogs of MPEP (2-methyl-6-(phenylethynyl)pyridine) where the pyridine is replaced or modified.

Atropisomeric Scaffolds

When coupled to another bulky group, the rotation around the aryl-alkyne axis can be restricted, creating axial chirality. This is utilized in designing:

- Molecular Switches: Where external stimuli (light/redox) force a rotation against the steric barrier.

- Chiral Ligands: For asymmetric catalysis.

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Safety & Handling

- Hazards:
  - Skin/Eye Irritant: Like most benzyl halides and alkynes, it is irritating to mucous membranes.
  - Lachrymator: The precursor aldehyde and benzyl bromide intermediates are potent lachrymators. Handle only in a fume hood.
- Storage: Store at 2–8°C under inert gas (Argon). Terminal alkynes can polymerize slowly if exposed to light and oxygen.

References

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- To cite this document: BenchChem. [Technical Monograph: 2-Bromo-6-chlorophenylacetylene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2449039/docs#technical-monograph-2-bromo-6-chlorophenylacetylene]

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